

Technical Guide: Spectroscopic Characterization & Synthesis of 3-(Benzyloxy)-N-methoxy-N-methylbenzamide[1]

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 3-(Benzyloxy)-N-methoxy-N-methylbenzamide

CAS No.: 615558-47-9

Cat. No.: B3037797

[Get Quote](#)

Executive Summary

3-(Benzyloxy)-N-methoxy-N-methylbenzamide (CAS: 143786-98-3) represents a critical intermediate in medicinal chemistry, specifically functioning as a Weinreb amide.[1] Its primary utility lies in its ability to undergo nucleophilic acyl substitution with Grignard or organolithium reagents to form ketones without over-addition to tertiary alcohols—a common pitfall with esters or acid chlorides.

This guide provides a definitive technical profile for researchers synthesizing or characterizing this compound. It synthesizes theoretical spectroscopic principles with practical experimental data, establishing a self-validating protocol for identification and purity assessment.

Chemical Profile & Properties[2][3][4][5][6][7][8][9][10]

Property	Data
IUPAC Name	N-methoxy-3-(phenylmethoxy)-N-methylbenzamide
Molecular Formula	C
	H
	NO
Molecular Weight	271.31 g/mol
Physical State	Colorless to pale yellow oil / Low-melting solid
Solubility	Soluble in DCM, EtOAc, MeOH, DMSO; Insoluble in water
Key Functionality	Weinreb Amide (stable ketone precursor)

Synthesis & Experimental Protocol

Context: The following protocol is the industry-standard methodology for converting 3-benzyloxybenzoic acid to its Weinreb amide using EDC/HOBt coupling, ensuring minimal racemization (if applicable) and high yield.

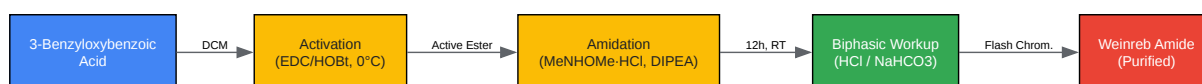
Reagents:

- Precursor: 3-Benzyloxybenzoic acid (1.0 equiv)[1]
- Amine Source: N,O-Dimethylhydroxylamine hydrochloride (1.2 equiv)[1]
- Coupling Agents: EDC·HCl (1.5 equiv), HOBt (1.5 equiv)
- Base: DIPEA (Diisopropylethylamine) (3.0 equiv)
- Solvent: Anhydrous Dichloromethane (DCM)

Step-by-Step Methodology:

- Activation: Charge a flame-dried round-bottom flask with 3-benzyloxybenzoic acid and anhydrous DCM (0.1 M concentration). Cool to 0°C under N atmosphere.
- Coupling: Add EDC·HCl and HOBT.[2] Stir for 15 minutes to generate the active ester.
- Amidation: Add N,O-dimethylhydroxylamine hydrochloride followed by dropwise addition of DIPEA.
- Reaction: Allow the mixture to warm to room temperature (RT) and stir for 12–16 hours. Monitor by TLC (30% EtOAc in Hexanes).
- Workup: Dilute with DCM. Wash sequentially with 1N HCl (to remove unreacted amine/DIPEA), Sat. NaHCO (to remove unreacted acid), and Brine.
- Purification: Dry organic layer over MgSO, filter, and concentrate. Purify via flash column chromatography (Silica gel, Gradient 10-40% EtOAc/Hexanes).

Workflow Visualization



[Click to download full resolution via product page](#)

Figure 1: Standard synthesis workflow for Weinreb amide generation from benzoic acid derivatives.

Spectroscopic Analysis (The Core)

This section details the expected spectral signatures used to validate the identity of **3-(Benzyloxy)-N-methoxy-N-methylbenzamide**.

Nuclear Magnetic Resonance (NMR)

Solvent: CDCl

(7.26 ppm reference)

The NMR spectrum is characterized by the distinct "Weinreb singlets" (N-OMe and N-Me) and the benzyloxy system.[\[1\]](#)

H NMR Assignments

Shift (ppm)	Multiplicity	Integral	Assignment	Structural Insight
7.30 – 7.48	Multiplet	5H	Ar-H (Benzyl)	Overlapping phenyl protons from the protecting group. [1]
7.28	Triplet (app)	1H	Ar-H (C5)	Meta-coupling often unresolved; appears as pseudo-triplet.[1]
7.15 – 7.20	Multiplet	2H	Ar-H (C2, C6)	Ortho to carbonyl; typically deshielded.
7.05	Doublet of Doublets	1H	Ar-H (C4)	Para to carbonyl, Ortho to ether.
5.10	Singlet	2H	Ph-CH -O	Characteristic sharp singlet for benzyloxy methylene.[1]
3.56	Singlet	3H	N-OMe	Diagnostic: The methoxy group of the Weinreb functionality.[2]
3.35	Singlet	3H	N-Me	Diagnostic: The N-methyl group. [1][2]

Note: In some Weinreb amides, restricted rotation around the C(O)-N bond can cause broadening of the N-Me/N-OMe peaks at low temperatures, but they typically appear as sharp singlets at room temperature in this steric environment.[1]

C NMR Assignments

- Carbonyl (C=O): ~169.5 ppm (Amide carbonyl, shielded relative to ketones).
- Aromatic Ipso: ~158.5 (C-O), ~136.8 (Benzyl ipso), ~135.5 (C-CO).
- Aromatic CH: 129.5, 128.6, 128.0, 127.5, 119.5, 117.0, 113.5.
- Benzylic: 70.2 ppm (Ph-CH
-O).[1]
- Weinreb Methyls: 61.2 ppm (N-OCH
) , 33.8 ppm (N-CH
).

Mass Spectrometry (MS)

Method: ESI+ (Electrospray Ionization)

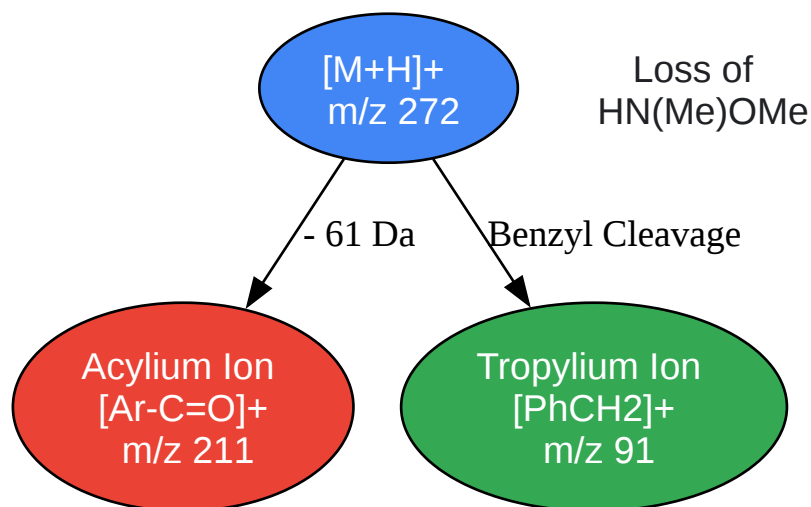
The fragmentation pattern of Weinreb amides is predictable and serves as a primary confirmation tool.

- Molecular Ion [M+H]
: m/z 272.1
- Sodium Adduct [M+Na]
: m/z 294.1

Fragmentation Pathway (EI/CID)

- Parent: m/z 271
- Loss of Weinreb Amine: Cleavage of the amide bond yields the 3-benzyloxybenzoyl cation (Ar-CO
) at m/z 211.[1]

- Benzyl Cleavage: Loss of the benzyl group (PhCH_2) yields the tropylium ion at m/z 91 (Base peak in EI).



[Click to download full resolution via product page](#)

Figure 2: Primary fragmentation pathways observed in Mass Spectrometry.[1]

Infrared Spectroscopy (IR)

Mode: ATR-FTIR (Neat)

- 1635 – 1655 cm^{-1}

(Strong): Amide $\text{C}=\text{O}$ stretch.[1] Note: Weinreb amides typically absorb at slightly lower frequencies than esters but are distinct from normal tertiary amides due to the electronegative oxygen on the nitrogen.

- 1240 – 1260 cm^{-1}

(Strong): Aryl alkyl ether $\text{C}-\text{O}-\text{C}$ stretch (Asymmetric).[1]

- 1020 – 1040 cm^{-1}

(Medium): Symmetric $\text{C}-\text{O}$ stretch.[1]

- 2800 – 3000 cm^{-1}

: C-H stretches (Aromatic and Aliphatic).[1]

Quality Control & Validation

To ensure the material is suitable for subsequent Grignard reactions, strict QC is required.

Purity Criteria:

- HPLC: >98% purity (254 nm). Impurities often include the hydrolyzed acid (3-benzyloxybenzoic acid) or residual amine.[1]
- Water Content (Karl Fischer): <0.1%. Critical: Water destroys Grignard reagents in the next step.
- Residual Amine: Must be absent (Check TLC with ninhydrin stain).

References

- Weinreb, S. M., & Nahm, S. (1981). "N-methoxy-N-methylamides as effective acylating agents." [1] Tetrahedron Letters, 22(39), 3815-3818.
- Katritzky, A. R., et al. (2003). "An efficient conversion of carboxylic acids into Weinreb amides." [2][3] Arkivoc, (xi), 39-44. [2][4]
- PubChem Compound Summary. "N-methoxy-N-methylbenzamide Derivatives." National Center for Biotechnology Information.
- Balasubramaniam, S., & Aidhen, I. S. (2008). "The growing synthetic utility of the Weinreb amide." [2][5] Synthesis, 2008(23), 3707-3738.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. prepchem.com \[prepchem.com\]](#)
- [2. researchgate.net \[researchgate.net\]](#)
- [3. researchgate.net \[researchgate.net\]](#)
- [4. arkat-usa.org \[arkat-usa.org\]](#)
- [5. KR20050112690A - Novel process for the preparation of weinreb amide derivatives - Google Patents \[patents.google.com\]](#)
- To cite this document: BenchChem. [Technical Guide: Spectroscopic Characterization & Synthesis of 3-(Benzyloxy)-N-methoxy-N-methylbenzamide[1]]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b3037797/docs#technical-guide-spectroscopic-characterization-synthesis-of-3-benzyloxy-n-methoxy-n-methylbenzamide-1>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check